

Technical Support Center: Solubility Optimization for Trimethylmorpholine (TMM) Derivatives

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Compound of Interest

Compound Name: (3,5,5-Trimethylmorpholin-3-yl)methanol
CAS No.: 1784130-06-8
Cat. No.: B2980173

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Status: Active Operator: Senior Application Scientist (Ph.D., Phys. Chem.) Ticket ID: TMM-SOL-001

Executive Summary: The TMM Paradox

Welcome. If you are accessing this guide, you are likely working with trimethylmorpholine (TMM) derivatives as a scaffold to improve metabolic stability or selectivity in your drug discovery pipeline.

While the TMM scaffold is excellent for blocking metabolic "soft spots" (preventing oxidative metabolism at the

-carbon relative to the nitrogen), the addition of three methyl groups introduces significant steric bulk and lipophilicity compared to a standard morpholine ring. This often results in two critical failure modes:

- "Oiling Out" during salt formation: The steric hindrance disrupts tight crystal packing.

- pH-Dependent Precipitation: The basicity of the nitrogen is modulated, leading to unexpected crash-outs in neutral biological buffers (pH 7.4).

This guide provides self-validating protocols to overcome these physicochemical barriers.

Module 1: Crystallization & Salt Formation

Q: I am attempting to generate an HCl salt of my TMM derivative to improve solubility, but it separates as a sticky gum or oil instead of crystals. How do I fix this?

A: You are experiencing "Oiling Out" (Liquid-Liquid Phase Separation).^{[1][2]}

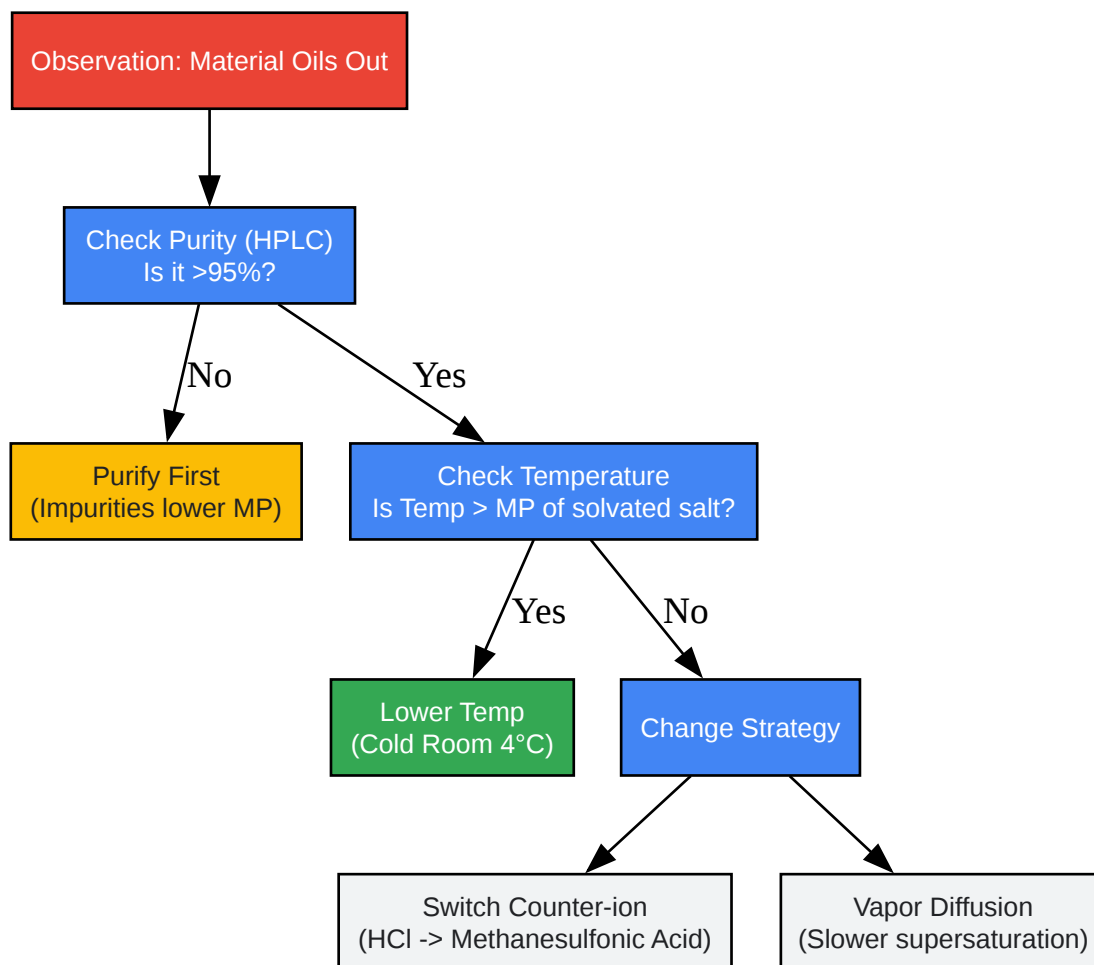
The Science: Crystallization requires the Lattice Energy (energy released when ions pack together) to exceed the Solvation Energy (energy keeping them in solution).

- The TMM Problem: The three methyl groups on the morpholine ring create steric interference. This prevents the molecules from packing tightly into a regular lattice. Consequently, the compound forms an amorphous "oil" phase where impurities are trapped, rather than a clean crystal.

Troubleshooting Protocol: Anti-Solvent Vapor Diffusion Do not add anti-solvent directly (e.g., pouring ether into ethanol), as this causes rapid local supersaturation and immediate oiling. Use this gentler thermodynamic approach:

- Dissolve: Dissolve your TMM free base in the minimum amount of a "Good Solvent" (e.g., Methanol or Isopropanol) in a small inner vial.
- Acidify: Add your acid (e.g., 1.1 eq of 4M HCl in Dioxane) dropwise.
- Setup: Place the small open vial inside a larger closed jar containing the "Anti-Solvent" (e.g., Diethyl Ether or Hexane).
- Equilibrate: Seal the outer jar. The anti-solvent vapors will slowly diffuse into the inner vial over 24-48 hours, gradually increasing supersaturation and promoting ordered crystal growth over amorphous oil formation.

Decision Matrix: Troubleshooting Oiling Out



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Figure 1: Logical workflow for diagnosing and resolving oiling-out phenomena during TMM salt formation.

Module 2: Biological Assay Solubility

Q: My compound precipitates when I dilute my DMSO stock into cell culture media (pH 7.4), causing erratic IC50 data. Why?

A: You are hitting the "Kinetic Solubility Cliff."

The Science: TMM derivatives are often lipophilic bases. In DMSO, they are fully solvated. When you spike into aqueous media (pH 7.4):

- Dielectric Shock: The solvent environment changes from organic to aqueous instantly.
- pKa Clash: If the pKa of your TMM nitrogen is ~7.0–7.5 (common for electron-deficient morpholines), a significant portion of the molecule becomes unionized at pH 7.4. The unionized form has much lower solubility () than the ionized form.

Troubleshooting Protocol: The "Step-Down" Serial Dilution Avoid "shocking" the compound. Use an intermediate cosolvent step to buffer the transition.

Table 1: Recommended Cosolvent Systems for TMM Derivatives

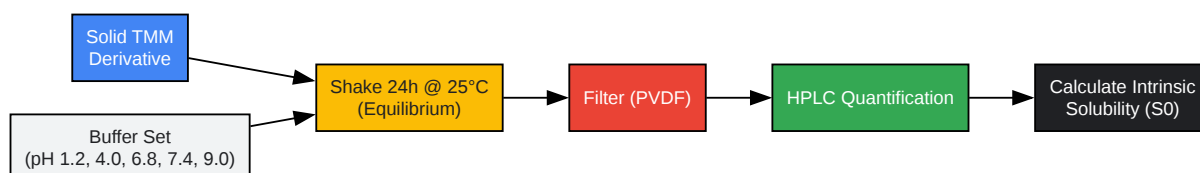
Formulation Type	Composition	Mechanism of Action
Standard	100% DMSO	High solubility, but high risk of precipitation upon aqueous dilution.
Enhanced (Step-Down)	DMSO (Stock)	PEG400 acts as a bridging cosolvent, reducing the polarity gap.
	1:1 DMSO:PEG400 Media	
Acidic Buffer	50 mM Acetate Buffer (pH 5.0)	Protonates the TMM nitrogen (BH+), increasing solubility by >100x.

Experimental Workflow: Solubility Profiling

To validate if pH is the culprit, you must generate a pH-Solubility Profile. Do not guess.

- Prep: Prepare saturated solutions of your TMM derivative in buffers ranging from pH 2.0 to pH 10.0.

- Shake: Incubate for 24 hours (Thermodynamic equilibrium).
- Filter & Analyze: Filter (0.2 m) and quantify via HPLC-UV.
- Plot: Fit data to the Henderson-Hasselbalch equation.



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Figure 2: Workflow for determining thermodynamic solubility across the physiological pH range.

Module 3: Structural Modification (The "Nuclear Option")

Q: Even as a salt, the solubility is too low (<10 M). What structural changes can I make without losing the TMM core?

A: You need to lower the LogP or lower the pKa.

The Science: The three methyl groups add approximately +1.5 to the LogP (lipophilicity) compared to morpholine. If you cannot remove them (due to metabolic stability needs), you must compensate elsewhere.

Strategies:

- **Introduce Polarity:** Add a hydroxyl group or a polar ether to the side chain attached to the TMM nitrogen. This lowers LogP directly.

- Shift the pKa: If the pKa is too high (e.g., >9), the drug is always ionized in the stomach (good) but may precipitate in the intestine (pH 6.5-7.4). Adding an electron-withdrawing group (e.g., fluorine) near the nitrogen can lower the pKa, expanding the pH range where the neutral form exists, but potentially improving membrane permeability.

References

- Bergström, C. A., et al. (2006). Accuracy of calculated pH-dependent aqueous drug solubility. *Journal of Chemical Information and Modeling*.^[3]
 - Context: Validation of Henderson-Hasselbalch equ
- Mettler Toledo. (2024). *Oiling Out in Crystallization: Mechanisms and Troubleshooting*.
 - Context: Definitive guide on thermodynamics of liquid-liquid phase separation vs.
- Kerns, E. H., & Di, L. (2008). *Drug-like Properties: Concepts, Structure Design and Methods*. Elsevier.
- Kumari, A., & Singh, R. K. (2020).^[4] Morpholine as ubiquitous pharmacophore in medicinal chemistry.^[5]
 - Context: Details the physicochemical impact (pKa, LogP)

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Sources

- 1. [mt.com](https://www.mt.com) [[mt.com](https://www.mt.com)]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Prediction of pH-dependent aqueous solubility of druglike molecules - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- [5. Morpholine as a privileged structure: A review on the medicinal chemistry and pharmacological activity of morpholine containing bioactive molecules - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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